

# Unveiling the Physicochemical Profile of AHL Modulator-1: A Technical Guide

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## Compound of Interest

Compound Name: *AHL modulator-1*

Cat. No.: *B15567188*

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A comprehensive technical guide detailing the physicochemical properties, biological activity, and underlying mechanisms of **AHL Modulator-1**, a significant regulator of N-acyl-L-homoserine lactone (AHL)-mediated quorum sensing in bacteria, is now available for researchers, scientists, and drug development professionals. This document provides an in-depth analysis of the compound, also known as compound 12, including its chemical structure, synthesis, and detailed experimental protocols for assessing its modulatory effects.

**AHL Modulator-1** has been identified by its CAS number 942296-18-6 and possesses a molecular formula of C<sub>12</sub>H<sub>12</sub>BrNO<sub>3</sub>, corresponding to a molecular weight of 298.13 g/mol. This synthetic molecule has demonstrated a dual role in modulating quorum sensing pathways, exhibiting both agonistic and antagonistic properties in key biological assays.

## Physicochemical Properties

A summary of the key physicochemical properties of **AHL Modulator-1** is presented in the table below, providing essential data for its application in research and development.

Property	Value
CAS Number	942296-18-6
Molecular Formula	C12H12BrNO3
Molecular Weight	298.13 g/mol
Purity	>98%
Storage (Powder)	-20°C for up to 2 years
Storage (in DMSO)	-80°C for up to 6 months

## Biological Activity

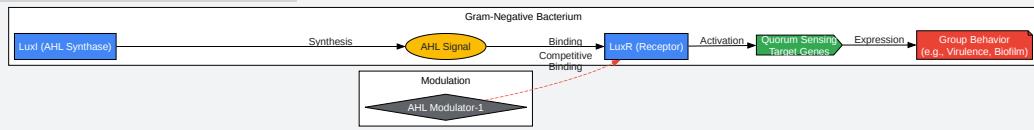
**AHL Modulator-1**'s primary function is the modulation of AHL-mediated quorum sensing, a cell-to-cell communication system in bacteria that regulates gene expression in response to population density. This modulation is characterized by both the enhancement (agonism) and inhibition (antagonism) of quorum sensing-controlled processes. The biological activity has been quantified in two key assays: a cellulase activity assay and a potato maceration assay.

Assay	Agonistic Activity (%)	Antagonistic Activity (%)
Cellulase Activity	21	42
Potato Maceration	5	32

## Mechanism of Action and Signaling Pathways

**AHL Modulator-1** exerts its effects by interacting with the components of the AHL quorum sensing system. In Gram-negative bacteria, this system typically involves an AHL synthase (a LuxI homolog) that produces the AHL signal molecule, and an AHL receptor (a LuxR homolog) that binds the signal and regulates gene expression. **AHL Modulator-1**, as an analog of natural AHLs, is believed to competitively bind to the LuxR receptor, leading to either activation or inhibition of downstream signaling pathways that control various physiological processes, including virulence factor production and biofilm formation.

Figure 1. Generalized AHL Quorum Sensing Pathway and the Point of Intervention for AHL Modulator-1.

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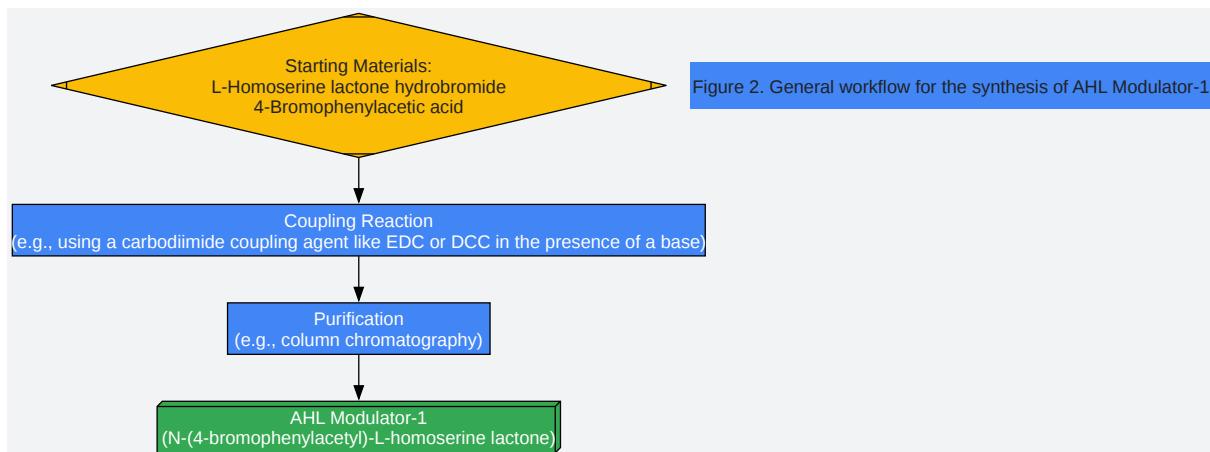
Caption: Figure 1. Generalized AHL Quorum Sensing Pathway and the Point of Intervention for **AHL Modulator-1**.

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided to ensure reproducibility and facilitate further research.

## Synthesis of N-(4-bromophenylacetyl)-L-homoserine lactone (AHL Modulator-1)

The synthesis of **AHL Modulator-1** is adapted from established protocols for the preparation of N-acyl homoserine lactone analogs. A general synthetic scheme is outlined below:



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